

Proper Disposal Procedures for S 18986

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S 18986

Cat. No.: B1680379

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal of **S 18986**

This document provides essential safety and logistical information for the proper disposal of **S 18986**, a positive allosteric modulator of the AMPA receptor. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Safety Data

S 18986, with the chemical formula $C_{10}H_{12}N_2O_2S$, is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS).^[1] However, standard laboratory chemical handling precautions should always be observed.

Property	Value	Reference
Chemical Name	(S)-2,3-dihydro-[2] [3]cyclopentano-1,2,4- benzothiadiazine-1,1-dioxide	[4]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂ S	[1][4]
Molecular Weight	224.28 g/mol	[1][4]
Appearance	White to light yellow solid powder	[5]
Hazard Classification	Not a hazardous substance or mixture	[1]
Storage	Store at -20°C	[2][3]
Solubility	Soluble to 50 mM in DMSO	[3]

Experimental Protocols: Disposal of S 18986

The following step-by-step procedure outlines the recommended protocol for the disposal of **S 18986**. This protocol is based on general best practices for non-hazardous chemical waste disposal. Always consult and adhere to your institution's specific waste disposal guidelines and all applicable federal, state, and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **S 18986** for disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Waste Segregation

- Solid Waste:

- Collect un-contaminated solid **S 18986** waste in a designated, clearly labeled, and sealed container. The label should include the chemical name ("**S 18986**") and indicate that it is non-hazardous.
- If the **S 18986** is contaminated with other materials, it must be disposed of according to the hazards of the contaminants.
- Liquid Waste (Solutions):
 - If **S 18986** is dissolved in a non-hazardous solvent (e.g., DMSO), collect the waste in a designated, sealed, and clearly labeled container. The label should list all components of the solution.
 - If **S 18986** is dissolved in a hazardous solvent, the entire solution must be treated as hazardous waste and disposed of according to your institution's hazardous waste procedures for that solvent.

Step 3: Container Management

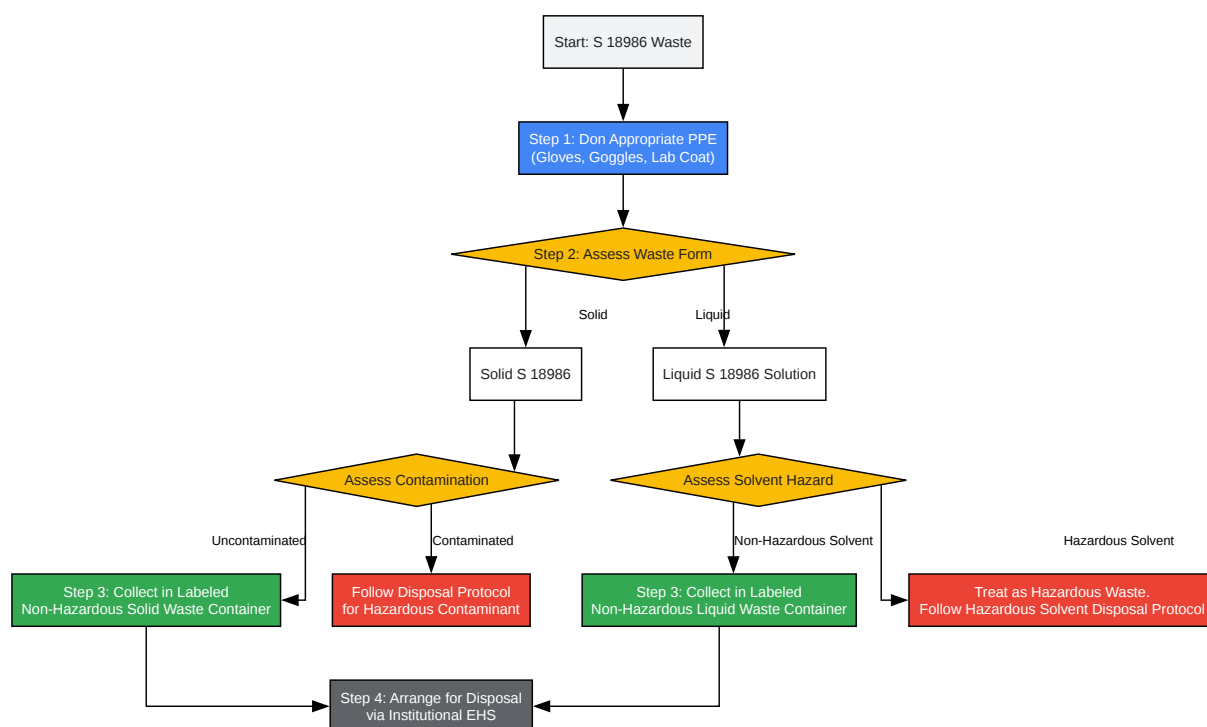
- Use containers that are compatible with the chemical waste.
- Keep waste containers securely closed except when adding waste.
- Store waste containers in a designated and well-ventilated secondary containment area to prevent spills.

Step 4: Final Disposal

- Arrange for the pickup and disposal of the non-hazardous chemical waste through your institution's environmental health and safety (EHS) office or equivalent department.
- Do not dispose of **S 18986**, in either solid or liquid form, down the drain or in the regular trash unless explicitly permitted by your institution's EHS guidelines.

Logical Workflow for S 18986 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **S 18986**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **S 18986**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. S 18986 | CAS 175340-20-2 | S18986 | Tocris Bioscience [tocris.com]
- 3. rndsystems.com [rndsystems.com]
- 4. S-18986 - Wikipedia [en.wikipedia.org]
- 5. S18986 | positive allosteric modulator of AMPA receptor | CAS# 175340-20-2 | InvivoChem [invivochem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for S 18986]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680379#s-18986-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com